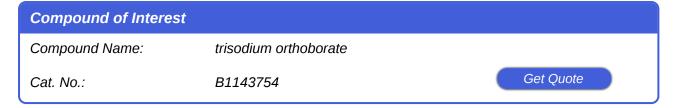


physical and chemical properties of trisodium orthoborate

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide on the Physical and Chemical Properties of **Trisodium**Orthoborate

Introduction

Trisodium orthoborate (Na₃BO₃) is an inorganic compound, the trisodium salt of orthoboric acid.[1] It is a source of the orthoborate anion ([BO₃]³⁻).[2] This technical guide provides a comprehensive overview of the physical and chemical properties of **trisodium orthoborate**, intended for researchers, scientists, and professionals in drug development. The guide details quantitative data, experimental methodologies for its characterization, and visual representations of its chemical behavior and structure.

Physical Properties

Trisodium orthoborate is a solid crystalline powder.[3] A summary of its key physical properties is presented in the table below.



Property	Value	Units	Citations
Molecular Formula	BNa ₃ O ₃	[2][4][5]	
Molecular Weight	127.78	g/mol	[1][6]
Melting Point	75	°C	[1][6]
Boiling Point	320	°C	[1][6]
Density	1.73	g/cm ³	[1][6]
Appearance	White solid crystalline powder	[3]	

Chemical Properties

Trisodium orthoborate exhibits chemical properties characteristic of a salt derived from a weak acid and a strong base.

Structure: The orthoborate anion ($[BO_3]^{3-}$) has a trigonal planar geometry, a result of the sp² hybridization of the boron atom.[2] This creates three equivalent boron-oxygen bonds.[2] The orthoborate anion is isoelectronic with the carbonate anion ($[CO_3]^{2-}$).[2]

Reactivity and Stability: **Trisodium orthoborate** is stable under normal storage conditions.[3] It can react violently with strong oxidizing agents.[7] Reaction with strong reducing agents, such as metal hydrides or alkali metals, can generate hydrogen gas, creating a potential explosion hazard.[8][9]

Hydrolysis: When dissolved in water, the orthoborate anion undergoes partial hydrolysis to form sodium metaborate ([BO₂]⁻) and hydroxide ions (OH⁻), resulting in an alkaline solution.[1][2] The equilibrium for this reaction is as follows:

$$[BO_3]^{3-} + H_2O \rightleftharpoons [BO_2]^- + 2OH^-[1]$$

The stability of **trisodium orthoborate** in aqueous solutions is pH-dependent.[2] Below a pH of 9.14, orthoboric acid (H₃BO₃) is the predominant species.[2]



Thermal Decomposition: The thermal decomposition pathway of borates can be complex. For instance, a related compound, $Na_3[B_3O_4(OH)_4]$, has been shown to decompose at 155 °C into $Na_3[B_3O_5(OH)_2]$ in equilibrium with its vapor.[10][11][12]

Experimental Protocols Synthesis of Trisodium Orthoborate

A common method for the synthesis of **trisodium orthoborate** involves the high-temperature reaction of sodium carbonate (Na_2CO_3) with either sodium metaborate ($NaBO_2$) or boric oxide (B_2O_3).[1][2][6]

- Reactants: Sodium carbonate and sodium metaborate (or boric oxide).[1][2]
- Reaction Conditions: The reactants are heated to a temperature range of 600 to 850°C.[1][2]
- Reaction Equation: NaBO₂ + Na₂CO₃ → Na₃BO₃ + CO₂[1][2]
- Purification: Obtaining the compound in a pure form from melts can be challenging.[1][6]
 Post-synthesis purification can be achieved through recrystallization in ethanol-water mixtures to minimize impurities.[2]

Single Crystal Growth of a Related Borate

Single crystals of a related compound, trisodium scandium bis(orthoborate) (Na₃Sc(BO₃)₂), have been synthesized, providing a potential methodology for obtaining crystalline **trisodium orthoborate**.[13]

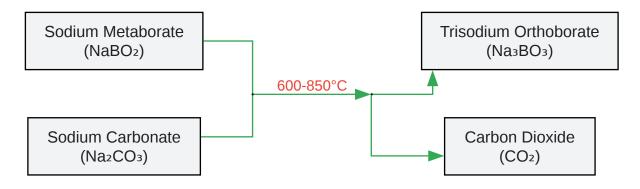
- Melt Composition: A mixture of Na₂CO₃, Sc₂O₃, and B₂O₃ (in a 10:1:10 ratio) is used.[13]
- Heating and Cooling: The mixture is heated in a platinum crucible to 1373 K and held for several hours. The resulting transparent melt is then slowly cooled to 1223 K at a rate of 3 K/h.[13]
- Crystal Formation: Colorless, block-shaped crystals are obtained upon further cooling to room temperature.[13]

Characterization Techniques



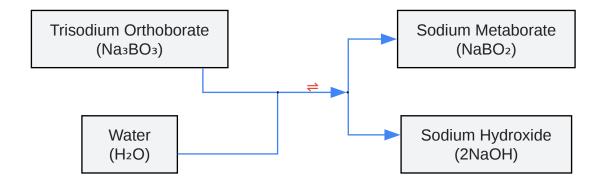
- Purity Assessment: The purity of synthesized **trisodium orthoborate** can be confirmed using ¹¹B NMR spectroscopy, with B(OH)₃ or B(OH)₄⁻ peaks as references, and elemental analysis.[2]
- Density Measurement: Density can be determined using instruments such as an Anton Paar densimeter.[2]
- Water Content: Karl Fischer titration is a suitable method for quantifying residual water content, which can affect reactivity.[2]
- Spectroscopic Analysis: Spectroscopic methods like Raman or Fourier-transform infrared (FTIR) spectroscopy can be employed to track speciation changes in solution.

Visualizations



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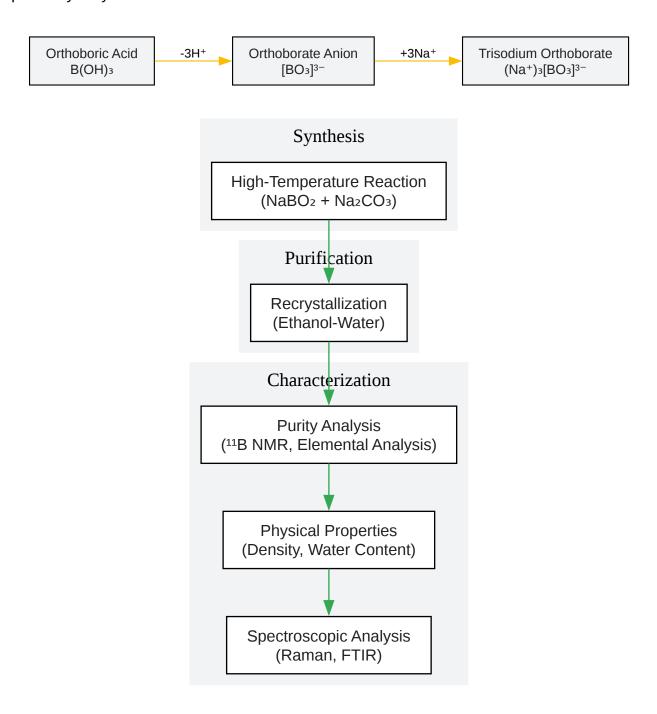
Caption: Synthesis of Trisodium Orthoborate.



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Caption: Hydrolysis of Trisodium Orthoborate in Water.



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- To cite this document: BenchChem. [physical and chemical properties of trisodium orthoborate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143754#physical-and-chemical-properties-of-trisodium-orthoborate]

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